

(R)-2,3-Dihydroxy-isovalerate gut microbiota metabolic pathway

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Compound Focus: (R)-2,3-Dihydroxy-isovalerate

CAS No.: 19451-56-0

Cat. No.: S3612445

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Core Characteristics & Quantitative Data

The table below summarizes the fundamental biochemical data for **(R)-2,3-dihydroxy-isovalerate** from established metabolic databases [1] [2] [3].

Property	Description
IUPAC Name	(2R)-2,3-dihydroxy-3-methylbutanoic acid [1] [2]
Chemical Formula	C ₅ H ₁₀ O ₄ [1] [2]
Average Molecular Weight	134.13 g·mol ⁻¹ [2]
Chemical Identifiers	PubChem: 6935; LIPID MAPS: LMFA01050453 [3]
Primary Metabolic Role	Intermediate in valine, leucine, and isoleucine biosynthesis [1] [2] [3]

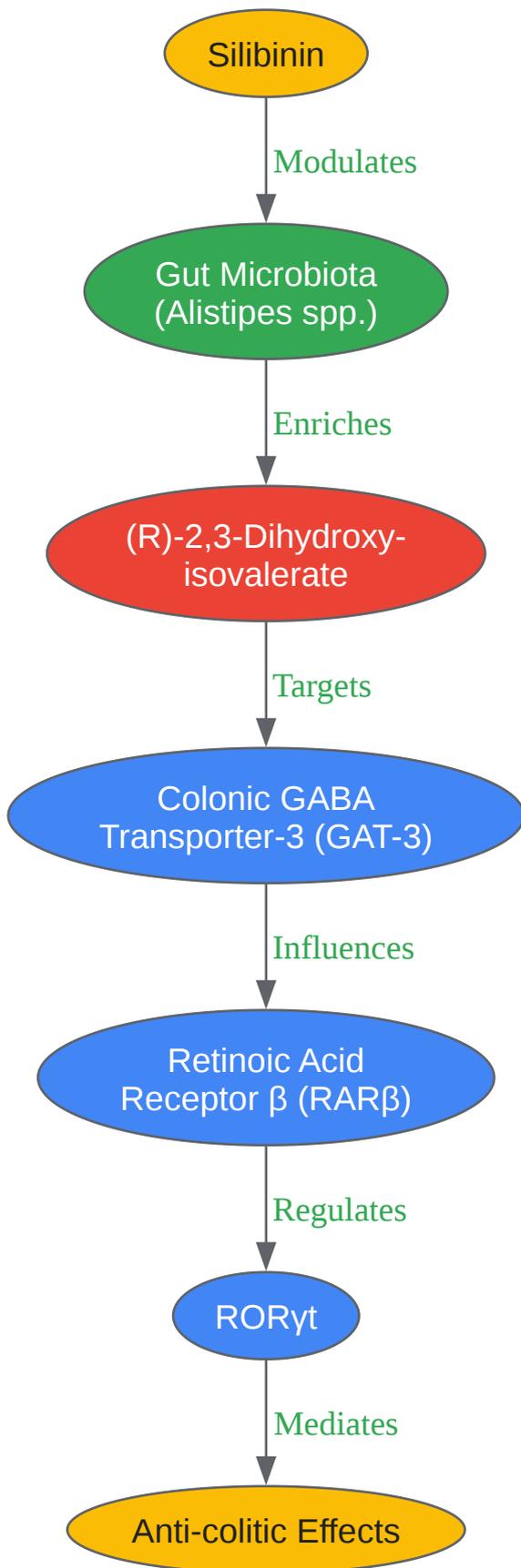
The table below outlines the key findings from a groundbreaking August 2025 study that uncovered a new function for this metabolite in a gut microbiota-host signaling axis [4].

Aspect	Description
Therapeutic Context	Amelioration of ulcerative colitis in a mouse model [4]
Source	Enriched by the herbal compound silibinin and associated with the bacterium <i>Alistipes</i> [4]

| **Key Experimental Evidence** | • Antibiotic pretreatment abolished silibinin's benefits. • Fecal microbiota transplantation (FMT) from silibinin-treated mice reproduced benefits. • The metabolite itself protected against colitis and restored silibinin's effect in antibiotic-treated mice. [4] | | **Identified Signaling Axis** | **GAT-3 / RAR β / ROR γ t** [4] | | **Proposed Mechanism** | **(R)-2,3-dihydroxy-isovalerate** targets the colonic **GABA Transporter-3 (GAT-3)**, influencing retinoic acid receptor β (RAR β) and retinoid-related orphan receptor γ t (ROR γ t) to exert anti-inflammatory effects. [4] |

The GAT-3/RAR β /ROR γ t Signaling Pathway

The 2025 study proposed a novel signaling pathway through which **(R)-2,3-dihydroxy-isovalerate** exerts its anti-colitis effects. The following diagram illustrates this complex mechanism [4].

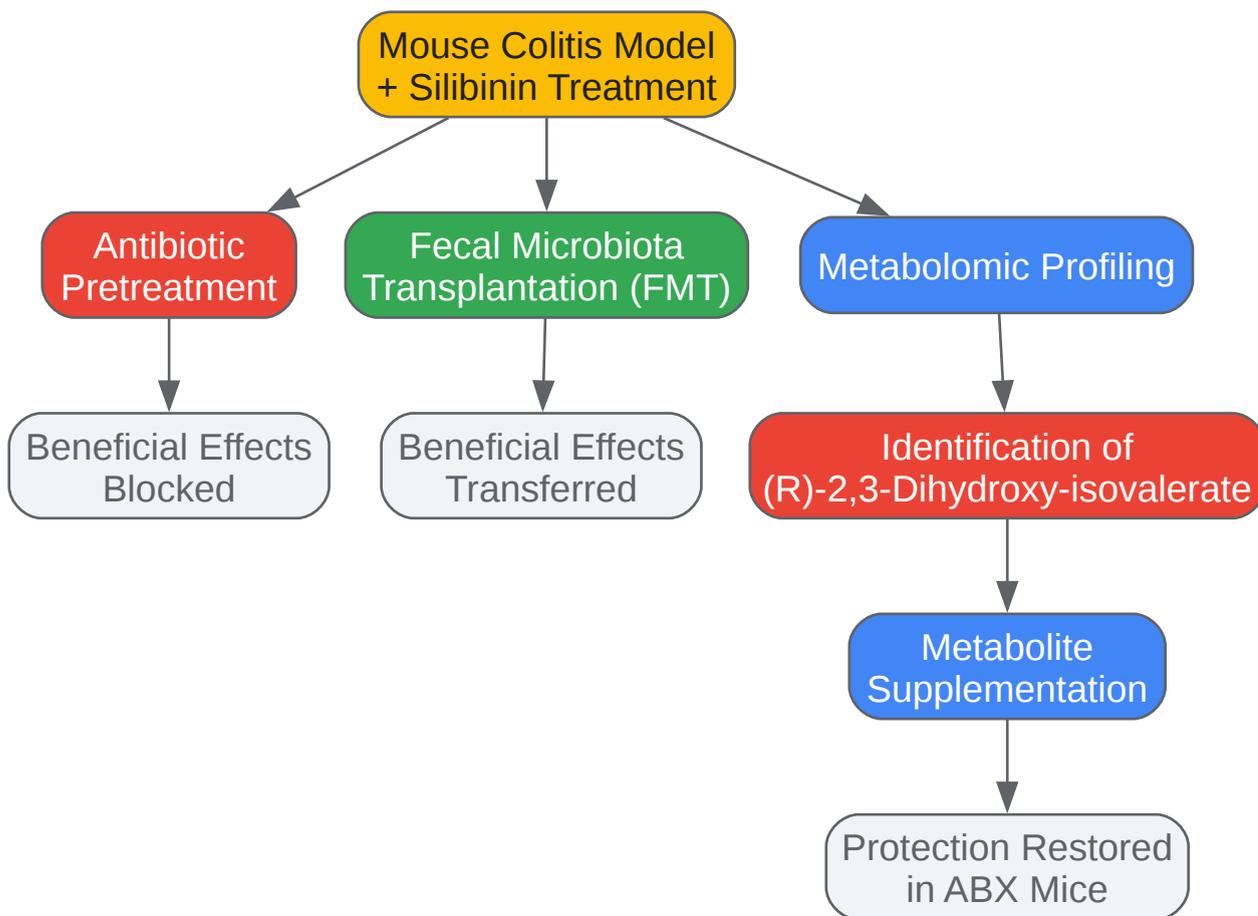


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Diagram of the proposed signaling pathway for **(R)-2,3-dihydroxy-isovalerate**'s anti-colitic effects. [4]

Key Experimental Workflow & Validation

The discovery of this new pathway was supported by a series of key experiments. The workflow below outlines the critical steps that established the causal role of the gut microbiota and this specific metabolite [4].



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Key experimental workflow establishing the gut microbiota-dependent anti-colitic effects of silibinin and **(R)-2,3-dihydroxy-isovalerate**. [4]

Research Implications and Future Directions

This discovery positions **(R)-2,3-dihydroxy-isovalerate** as a compelling **microbiota-derived therapeutic metabolite** or **postbiotic** [4]. For drug development professionals, this opens several avenues:

- **Therapeutic Potential:** Direct supplementation with **(R)-2,3-dihydroxy-isovalerate** or analogs could be a strategy for treating ulcerative colitis or other inflammatory conditions modulated by the ROR γ t pathway.
- **Target Validation:** The GAT-3/RAR β /ROR γ t axis represents a novel drug target for inflammatory bowel disease (IBD).
- **Precision Modulation:** Developing interventions that selectively promote *Alistipes* and the production of this metabolite could be a synergistic approach.

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References

1. (R)-2,3-Dihydroxy-isovalerate [en.wikipedia.org]
2. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
3. C04272 - KEGG COMPOUND [genome.jp]
4. Silibinin-driven microbiota enrich (R)- 2 , 3 - dihydroxy - isovalerate and... [pubmed.ncbi.nlm.nih.gov]

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